

"ecotoxicity assessment of Disperse Yellow 7 versus other disperse dyes"

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Compound of Interest

Compound Name: Disperse Yellow 7

Cat. No.: B1209440

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A comparative analysis of the ecotoxicity of **Disperse Yellow 7** (DY7) against other disperse dyes reveals its significant environmental risk, particularly to aquatic ecosystems.^[1] Disperse dyes, a class of synthetic colorants with low water solubility, are primarily used for dyeing hydrophobic fibers like polyester.^{[2][3]} Their persistence in the environment and potential for adverse biological effects are of growing concern.^{[2][4]} This guide provides an objective comparison of the ecotoxicological profiles of **Disperse Yellow 7** and other disperse dyes, supported by experimental data, to inform researchers and scientists.

Comparative Ecotoxicity Data

Disperse Yellow 7 exhibits notable toxicity to a range of aquatic organisms, with adverse effects observed at low concentrations.^[1] The following table summarizes available ecotoxicity data for **Disperse Yellow 7** and other selected disperse dyes, providing a quantitative comparison of their impact on various aquatic species.

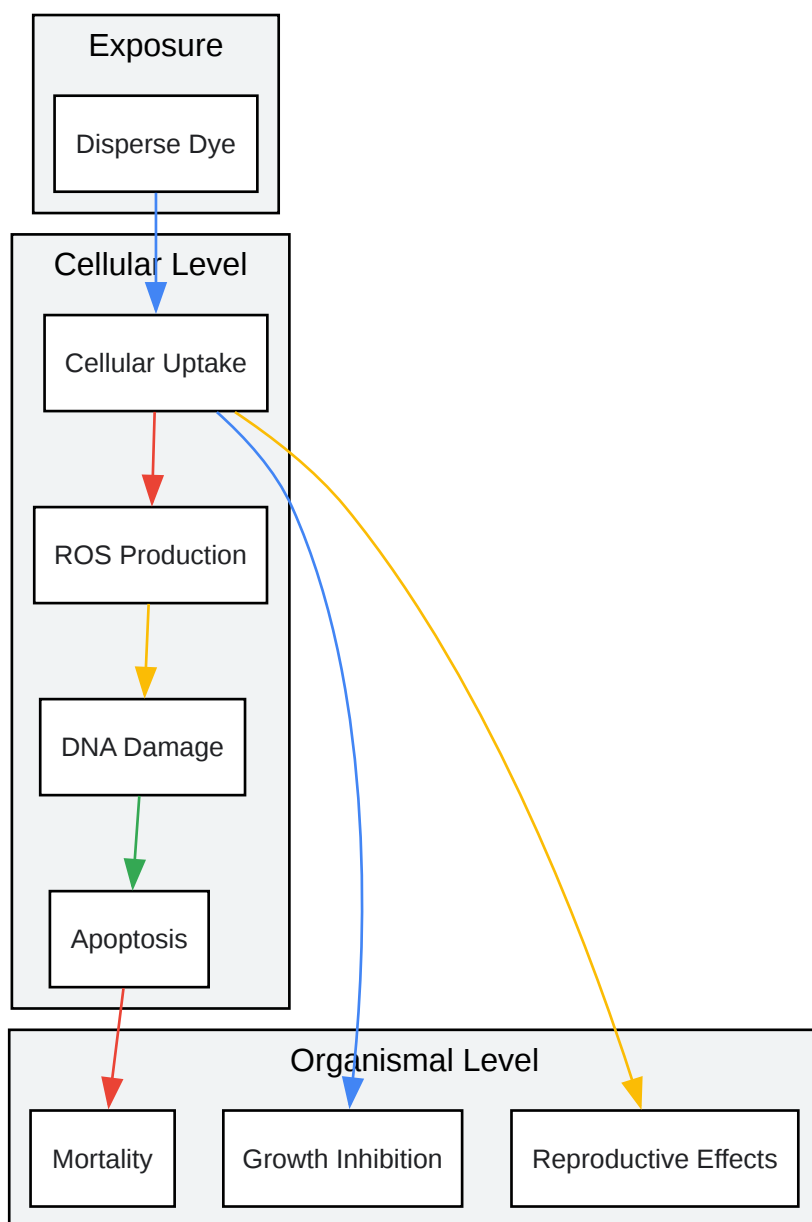
Dye	Test Organism	Endpoint	Duration	Value	Units	Reference
Disperse Yellow 7	Pimephales promelas (Fathead minnow)	LC50	20 days	0.025	mg/L	[1]
Disperse Yellow 7	Hyaella azteca (Amphipod)	LC50	14 days	0.16	mg/L	[1]
Disperse Yellow 7	Hyaella azteca (Amphipod)	LC50	28 days	0.12	mg/L	[1]
Disperse Yellow 7	Hexagenia spp. (Mayfly)	IC25 (growth)	21 days	9.6	µg/g	[1]
Disperse Yellow 7	Tubifex tubifex (Sludge worm)	IC25 (reproduction)	28 days	1.3 - 11.8	µg/g	[1]
Disperse Orange 13	Hyaella azteca (Amphipod)	LC50	14 days	1.41	mg/L	[1]
Disperse Blue 291	Pimephales promelas (Fathead minnow)	LC50	96 hours	0.0675	mg/L	[1] [5]

Endpoint Definitions:

- LC50 (Lethal Concentration 50): The concentration of a substance that is lethal to 50% of the test organisms.[\[1\]](#)[\[6\]](#)
- IC25 (Inhibitory Concentration 25): The concentration of a substance that causes a 25% inhibition in a measured response (e.g., growth, reproduction).[\[1\]](#)

Potential Mechanisms of Ecotoxicity

The ecotoxicity of disperse dyes like **Disperse Yellow 7** is linked to their chemical structure and properties.[\[1\]](#) As azo dyes, they can undergo reductive cleavage of the azo bond (-N=N-) to form aromatic amines, which can be more toxic than the parent dye.[\[1\]](#)[\[4\]](#)[\[7\]](#) Studies on **Disperse Yellow 7** have indicated that it can induce cellular stress and impact androgen-related gene transcription in amphibians.[\[1\]](#)[\[8\]](#)[\[9\]](#) The lipophilic nature of these dyes also suggests a potential for bioaccumulation in aquatic organisms.[\[1\]](#)



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Potential signaling pathways affected by disperse dye toxicity.

Experimental Protocols

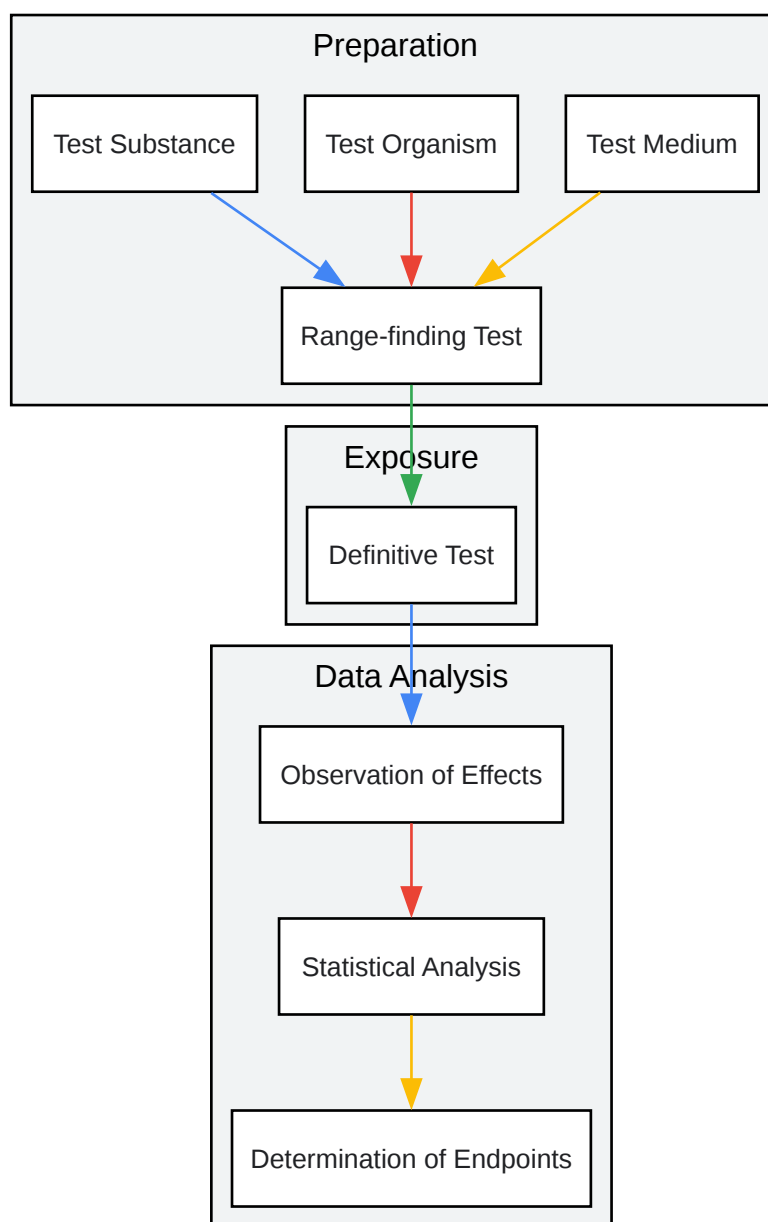
The ecotoxicity data presented are primarily derived from studies that adhere to standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), ensuring the reliability and comparability of the data.^{[1][10][11]}

Key OECD Guidelines for Aquatic Ecotoxicity Testing:

- OECD 203: Fish, Acute Toxicity Test: This guideline outlines the methodology for determining the acute lethal toxicity of substances to fish, typically over a 96-hour exposure period.[\[1\]](#)[\[12\]](#)
- OECD 202: Daphnia sp., Acute Immobilisation Test: This protocol is used to assess the acute toxicity of substances to daphnids (water fleas) by observing their immobilization after 48 hours of exposure.[\[1\]](#)
- OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test: This test evaluates the effects of a substance on the growth of freshwater microalgae over a 72-hour period.[\[1\]](#)

General Experimental Workflow for Aquatic Toxicity Testing:

The following diagram illustrates a typical workflow for conducting aquatic ecotoxicity tests on disperse dyes.



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General workflow for aquatic ecotoxicity testing of disperse dyes.

In conclusion, the available data indicate that **Disperse Yellow 7** poses a significant ecotoxicological risk, particularly to aquatic invertebrates and the early life stages of fish.[1] Its toxicity is comparable to or, in some cases, greater than other disperse dyes for which data is available.[1] The potential for bioaccumulation and the formation of toxic degradation products further highlight the need for careful management and treatment of effluents containing this and other disperse dyes.[1]

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